

Application Notes & Protocols: Standard Operating Procedure for Storage of WAY-359473

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Compound of Interest

Compound Name: WAY-359473

Cat. No.: B10806297

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

WAY-359473 is a small molecule compound investigated for its biological activities. Proper storage and handling are crucial to maintain its chemical integrity and ensure the reproducibility of experimental results. This document provides a detailed standard operating procedure (SOP) for the storage of **WAY-359473** in both solid form and as a stock solution.

2. Chemical Properties and Stability

A summary of the key chemical properties of **WAY-359473** is provided in the table below. This information is essential for understanding the compound's stability and handling requirements.

Property	Value	Source
Molecular Formula	C14H17N3S	[1]
Molecular Weight	259.37 g/mol	[1]
Purity	>97%	[2]
Form	Solid (powder) or in DMSO solution	[1][2]

3. Storage Conditions

To prevent degradation and maintain the quality of **WAY-359473**, specific storage conditions must be adhered to. The recommended storage temperatures for both the solid compound and its solutions are summarized below.

Form	Storage Temperature	Shelf Life	Special Instructions
Solid Compound	-80°C	730 days	Store in a tightly sealed container in a dry environment.
Stock Solution (-80°C)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (-20°C)	-20°C	1 month	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.

4. Experimental Protocols

4.1. Receipt and Initial Handling of Solid **WAY-359473**

- Upon receipt, immediately inspect the packaging for any signs of damage.
- Transfer the container to a -80°C freezer for long-term storage.
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation of moisture onto the compound.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

4.2. Preparation of Stock Solutions

- Determine the desired concentration and volume of the stock solution.

- Using an analytical balance, weigh the required amount of solid **WAY-359473** in a sterile microcentrifuge tube.
- Add the appropriate volume of dimethyl sulfoxide (DMSO) to the tube to achieve the desired concentration (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a short period) may be applied if necessary to aid dissolution.
- Centrifuge the tube briefly to collect the solution at the bottom.

4.3. Aliquoting and Storage of Stock Solutions

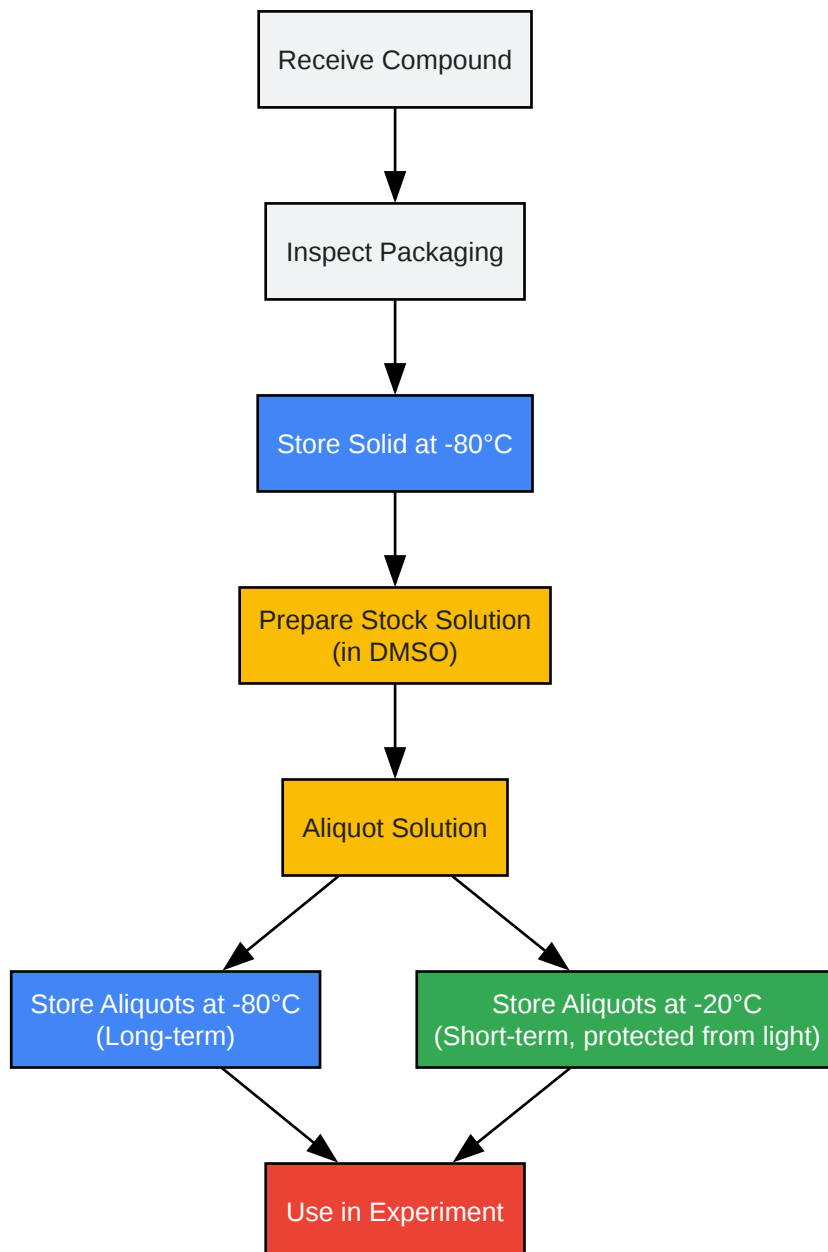
- To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and aliquot number.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month), ensuring they are protected from light^[2].

5. Visualizations

5.1. **WAY-359473** Storage Workflow

The following diagram illustrates the recommended workflow for receiving, handling, and storing **WAY-359473**.

WAY-359473 Storage Workflow



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Caption: Workflow for the proper storage and handling of **WAY-359473**.

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References

- 1. labsolu.ca [labsolu.ca]
- 2. medchemexpress.com [medchemexpress.com]
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